

Benchmarking α -Campholenal: A Comparative Guide to Fragrance Ingredient Performance

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Compound of Interest

Compound Name: *alpha-Campholenal*

Cat. No.: *B1222362*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of α -Campholenal against other commonly used fragrance ingredients. The data presented is curated from publicly available sources and is intended to assist in the evaluation and selection of fragrance components for various applications. Detailed experimental protocols are provided to support the interpretation of the presented data and to facilitate further in-house evaluation.

Comparative Performance of Fragrance Ingredients

The following table summarizes the key performance indicators for α -Campholenal and a selection of alternative fragrance ingredients. These alternatives were chosen based on their prevalence in similar fragrance families and applications.

Ingredient	CAS Number	Odor Profile	Odor Strength	Substantivity (on blotter/skin)	Key Performance Attributes
α -Campholenal	4501-58-0	Herbal, Green, Woody, Amber, Leafy[1][2][3]	High[1][2][3]	8 hours[1][2][3]	Boosts diffusion and freshness in citrus, lavender, and fougère accords; good alkaline stability for soaps and detergents.[4]
Limonene	5989-27-5	Fresh, Citrus, Lemon-like[5]	Not specified	1 hour on a smelling strip	Adds a vibrant, energizing top note; acts as a penetration enhancer for other components. [6]
Linalool	78-70-6	Floral, Woody, with a faint Citrus undertone[4]	Medium[7][8]	Poor tenacity (top note)	Provides a clean, fresh lift; helps to smooth and blend other fragrance materials.[9]
Citronellal	106-23-0	Fresh, Lemony-Citrus with Green,	Medium to Strong[10]	16 hours at 100%[11]	Excellent for creating bright, sparkling top

		Aldehydic facets[10]			notes in citrus and floral fragrances. [10]
Hedione®	24851-98-7	Elegant, transparent floral, Jasmine note with Citrus freshness[12]	Medium[12]	160 hours on a smelling strip[9]	Enhances diffusion, volume, and radiance of other floral notes; provides a smooth, natural character.[12] [13]
Iso E Super®	54464-57-2	Smooth, Woody, Amber with velvety and subtle Cedarwood notes[14]	Medium[14]	> 48 hours[15]	Acts as a fixative and enhancer, adding fullness, strength, and a modern, clean edge to fragrances. [14][16]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the performance comparison of fragrance ingredients.

Sensory Evaluation of Odor Intensity and Profile

This protocol is a standardized method for the sensory assessment of fragrance ingredients by a trained panel.

- Objective: To determine the odor profile and intensity of a fragrance ingredient.
- Materials:
 - Fragrance ingredient to be tested.
 - Odorless solvent (e.g., dipropylene glycol or ethanol).
 - Standard perfume blotters (smelling strips).
 - Controlled environment test room compliant with ISO 8589 standards.
 - Trained sensory panel (minimum of 5 assessors).
 - Odor intensity scale (e.g., a 1-10 numerical scale where 1 is "no odor" and 10 is "very strong odor").
- Procedure:
 - Prepare a 10% solution of the fragrance ingredient in the chosen solvent.
 - Dip a perfume blotter into the solution to a depth of 1 cm for 2 seconds.
 - Allow the solvent to evaporate for 10 seconds.
 - Present the blotter to the sensory panelists in the controlled environment.
 - Panelists evaluate the odor profile by selecting descriptive terms from a standardized lexicon.
 - Panelists rate the odor intensity at specific time intervals (e.g., immediately, 15 min, 1 hr, 4 hr, 8 hr) using the intensity scale.
 - Data is collected and statistically analyzed to determine the mean intensity rating and the most frequently cited odor descriptors.

Determination of Substantivity on a Substrate

This protocol outlines the procedure for measuring the duration for which a fragrance ingredient remains detectable on a substrate.

- Objective: To quantify the substantivity (longevity) of a fragrance ingredient.
- Materials:
 - Fragrance ingredient (neat or in solution).
 - Substrate (e.g., perfume blotter, fabric swatch, or synthetic skin).
 - Controlled environment with consistent temperature and humidity.
- Procedure:
 - Apply a standardized amount of the fragrance ingredient to the substrate.
 - Place the substrate in the controlled environment.
 - A trained sensory panel evaluates the odor of the substrate at predetermined time intervals (e.g., every hour for the first 8 hours, then every 4 hours).
 - The endpoint for substantivity is recorded as the time at which the majority of the panel can no longer detect the characteristic odor of the ingredient.

Instrumental Analysis using Headspace Gas Chromatography-Mass Spectrometry (GC-MS)

This instrumental method provides an objective analysis of the volatile compounds and their concentration over time.

- Objective: To identify and quantify the volatile components of a fragrance and to measure their evaporation rate.
- Apparatus:
 - Headspace sampler.

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Procedure:
 - A known amount of the fragrance ingredient is placed in a sealed headspace vial.
 - The vial is incubated at a controlled temperature (e.g., 37°C to simulate skin temperature) for a specific period.
 - A sample of the headspace (the air above the ingredient) is automatically injected into the GC-MS system.
 - The GC separates the individual volatile compounds, and the MS identifies and quantifies them.
 - By analyzing the headspace at different time intervals, a profile of the evaporation rate of the fragrance ingredient can be constructed. This data provides an instrumental measure of substantivity.[\[1\]](#)[\[17\]](#)[\[18\]](#)

Accelerated Stability Testing

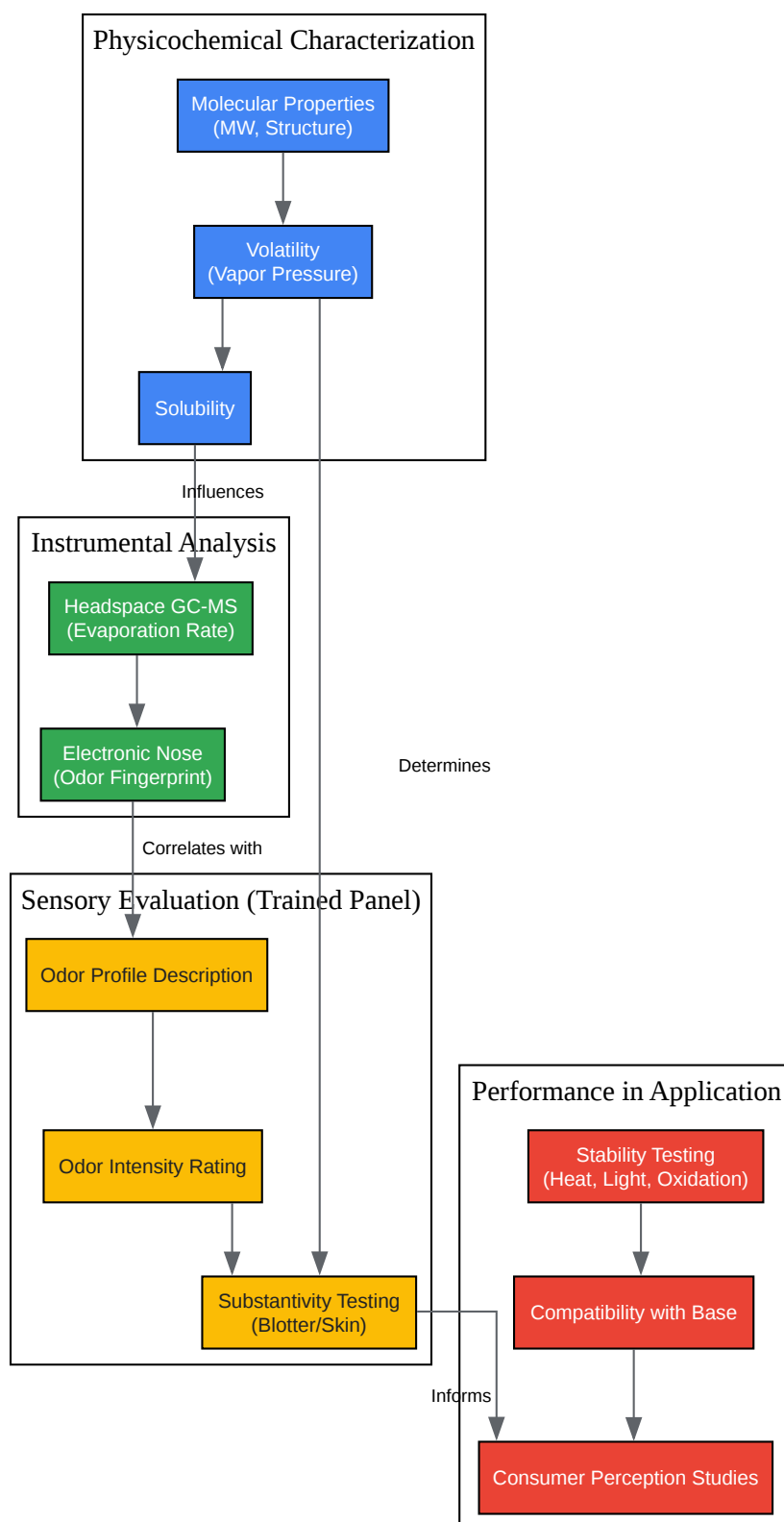
This protocol is designed to predict the long-term stability of a fragrance ingredient under various conditions.

- Objective: To assess the stability of a fragrance ingredient when exposed to environmental stressors.
- Materials:
 - Fragrance ingredient.
 - Controlled environment chambers (e.g., oven, UV light chamber, humidity chamber).
- Procedure:
 - Samples of the fragrance ingredient are placed in clear and amber glass vials.
 - The vials are subjected to various stress conditions:

- Thermal Stability: Samples are stored at elevated temperatures (e.g., 40°C, 50°C) for a period of several weeks to months.[\[19\]](#)[\[20\]](#)
- Photostability: Samples are exposed to controlled UV light to simulate exposure to sunlight.[\[21\]](#)
- Oxidative Stability: Samples are exposed to air or an oxygen-rich environment.
- At regular intervals, the samples are analyzed for any changes in color, clarity, and odor profile (assessed by a sensory panel).
- Instrumental analysis (e.g., GC-MS) is also used to detect any degradation products or changes in the chemical composition.[\[22\]](#)

Visualizing the Fragrance Performance Evaluation Workflow

The following diagram illustrates the logical workflow for a comprehensive evaluation of a fragrance ingredient's performance, from its intrinsic properties to its perception by the end-user.



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Caption: Workflow for Fragrance Performance Evaluation.


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